

Personal protective equipment for handling N-Methylformanilide-carbonyl-13C

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Compound of Interest

Compound Name: N-Methylformanilide-carbonyl-13C

Cat. No.: B1626964

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Essential Safety and Handling Guide for N-Methylformanilide-carbonyl-13C

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling **N-Methylformanilide-carbonyl-13C**, a stable isotope-labeled compound. Adherence to these procedures is critical for ensuring laboratory safety and proper disposal.

I. Hazard Identification and Personal Protective Equipment (PPE)

N-Methylformanilide is classified as harmful if swallowed and causes eye, skin, and respiratory tract irritation.[1][2] The Carbon-13 isotope is stable and non-radioactive, posing no radiological threat. The primary hazards are associated with the chemical properties of the N-Methylformanilide molecule.

Engineering Controls:

- Work in a well-ventilated area, preferably within a chemical fume hood, to maintain low airborne concentrations.[1]

Personal Protective Equipment (PPE): A comprehensive PPE strategy is the first line of defense against exposure.

PPE Component	Specification	Rationale
Eye Protection	Chemical safety goggles compliant with OSHA's 29 CFR 1910.133 or European Standard EN166.[1] A face shield is recommended when there is a splash hazard.[3]	Protects against splashes and vapors that can cause eye irritation.[1][4]
Hand Protection	Chemical-resistant gloves, such as nitrile rubber.[2] Regularly inspect gloves for any signs of degradation or puncture before use.	Prevents skin contact and subsequent irritation.[1]
Body Protection	A lab coat, buttoned fully, to cover as much skin as possible.[3] Consider impervious clothing if significant splashing is anticipated.[5]	Protects against accidental spills and contamination of personal clothing.
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is necessary if exposure limits are exceeded or if irritation is experienced.[1][3]	Protects the respiratory tract from irritating vapors.[1]
Footwear	Closed-toe and closed-heel shoes that cover the entire foot.[3]	Protects feet from spills.

II. Operational Plan: Step-by-Step Handling Procedures

A systematic approach to handling **N-Methylformanilide-carbonyl-13C** minimizes the risk of exposure and contamination.

- Preparation:
 - Ensure a safety shower and eye wash station are accessible.[\[5\]](#)
 - Gather all necessary PPE and ensure it is in good condition.
 - Prepare your work area within a designated and properly functioning chemical fume hood.
- Handling:
 - Avoid direct contact with the substance. Do not get it in your eyes, on your skin, or on your clothing.[\[2\]](#)[\[6\]](#)
 - Avoid ingestion and inhalation.[\[2\]](#)[\[6\]](#) Do not eat, drink, or smoke in the handling area.[\[2\]](#)[\[5\]](#)
 - Wash your hands thoroughly with soap and water after handling and before leaving the laboratory.[\[1\]](#)[\[5\]](#)
- Storage:
 - Keep the container tightly closed when not in use.[\[1\]](#)[\[6\]](#)
 - Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[2\]](#)[\[6\]](#)
 - Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

III. Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency.

Emergency Situation	Action
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention. [1] [2]
Skin Contact	Remove contaminated clothing and shoes. Flush the affected skin with plenty of water for at least 15 minutes. Seek medical attention if irritation persists. [1] [2]
Inhalation	Move the individual to fresh air immediately. If breathing is difficult, administer oxygen. If the individual is not breathing, give artificial respiration. Seek immediate medical attention. [1] [2]
Ingestion	If the victim is conscious and alert, give 2-4 cupfuls of milk or water. Do not induce vomiting. Seek immediate medical attention. [1] [2]
Spill	Evacuate the area. Wearing appropriate PPE, absorb the spill with an inert material (e.g., diatomite, universal binders) and place it in a suitable, closed container for disposal. [5] [7] Ventilate the area and wash the spill site after material pickup is complete. [1]

IV. Disposal Plan

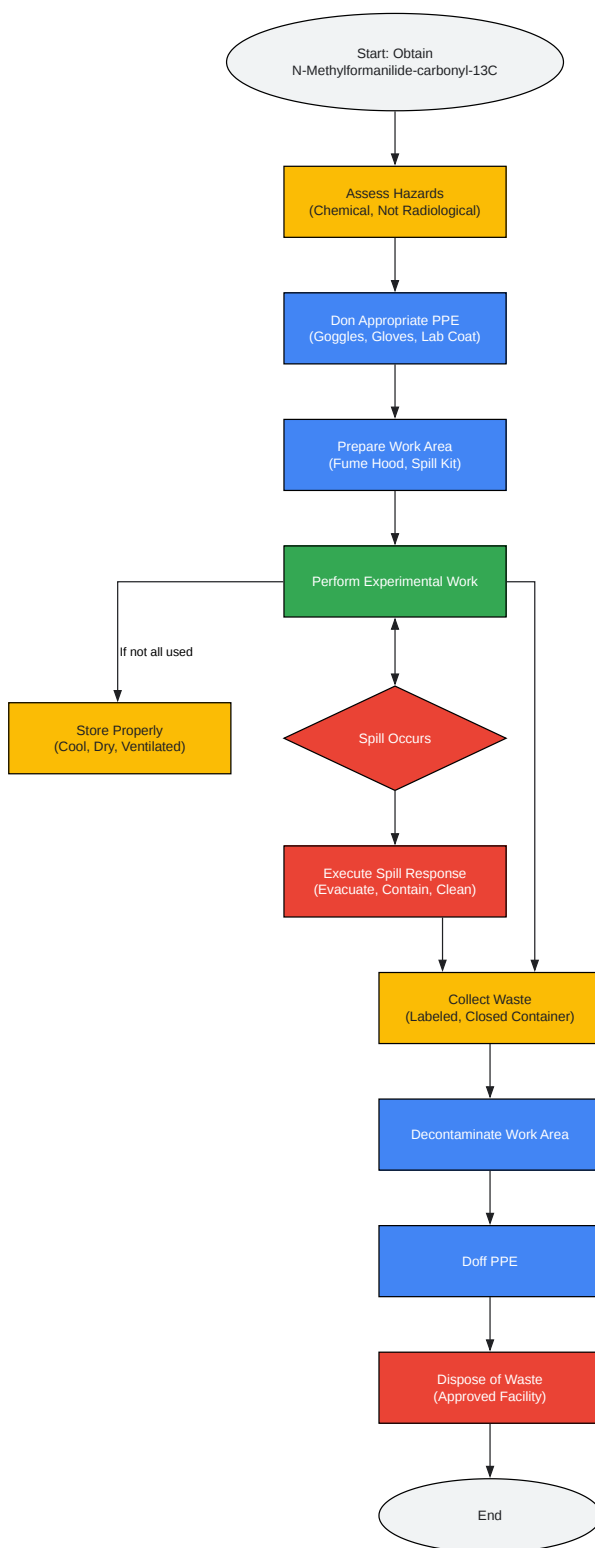
Proper disposal is essential to prevent environmental contamination and ensure regulatory compliance.

- Waste Characterization:
 - Chemical waste generators must determine if a discarded chemical is classified as hazardous waste according to US EPA guidelines (40 CFR Parts 261.3).[\[1\]](#)

- Containerization:
 - Collect waste in a suitable, closed, and properly labeled container.
- Disposal:
 - Dispose of the contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[8\]](#)[\[9\]](#)
 - Do not empty into drains.[\[8\]](#)

V. Workflow for Safe Handling and Disposal

The following diagram illustrates the key steps for the safe handling and disposal of **N-Methylformanilide-carbonyl-¹³C**.



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Caption: Workflow for handling and disposal of **N-Methylformanilide-carbonyl-13C**.

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